

# Mebenoside: A Technical Overview of its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Mebenoside
CAS No.:	55902-93-7
Cat. No.:	B1621768

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Mebenoside**, a glycosidic compound, presents a subject of interest within the scientific community, particularly for its potential pharmacological applications. This technical guide provides a comprehensive overview of the current knowledge regarding **Mebenoside**, focusing on its chemical structure, and available data on its properties. While detailed experimental data remains limited in publicly accessible literature, this document consolidates the known information and highlights areas for future research.

## Chemical Structure and Identification

**Mebenoside** is chemically defined as (2R,3R,4R,5R)-5-[(1R)-1,2-bis(phenylmethoxy)ethyl]-2-methoxy-4-phenylmethoxyoxolan-3-ol[1]. Its structural details are crucial for understanding its chemical behavior and potential biological interactions.

Table 1: Chemical Identification of **Mebenoside**[1]

Identifier	Value
IUPAC Name	(2R,3R,4R,5R)-5-[(1R)-1,2-bis(phenylmethoxy)ethyl]-2-methoxy-4-phenylmethoxyoxolan-3-ol
Molecular Formula	C <sub>28</sub> H <sub>32</sub> O <sub>6</sub>
Molecular Weight	464.55 g/mol
SMILES String	<chem>CO[C@H]1--INVALID-LINK----INVALID-LINK--OCC3=CC=CC=C3)OCC4=CC=CC=C4"&gt;C@@HO</chem>
InChI Key	MYVXMYUGQJQBIV-JQPIIJRMSA-N

## Physicochemical Properties

Detailed experimental data on the physical and chemical properties of **Mebenoside**, such as melting point, boiling point, and solubility, are not readily available in the reviewed literature. The following table summarizes computed properties, which can serve as estimations.

Table 2: Computed Physicochemical Properties of **Mebenoside**[\[1\]](#)

Property	Value
XLogP3	3.5
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	10
Exact Mass	464.21988874
Monoisotopic Mass	464.21988874
Topological Polar Surface Area	66.4 Å <sup>2</sup>
Heavy Atom Count	34
Complexity	541

## Synthesis and Characterization

A specific and detailed experimental protocol for the synthesis of **Mebenoside** is not described in the available literature. General synthetic methods for glycosides may be applicable, but a direct and validated procedure for **Mebenoside** is yet to be published.

Similarly, experimental spectroscopic data for **Mebenoside**, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Infrared (IR), and Mass Spectrometry (MS) data, are not publicly available. Such data would be invaluable for the unambiguous identification and characterization of the compound.

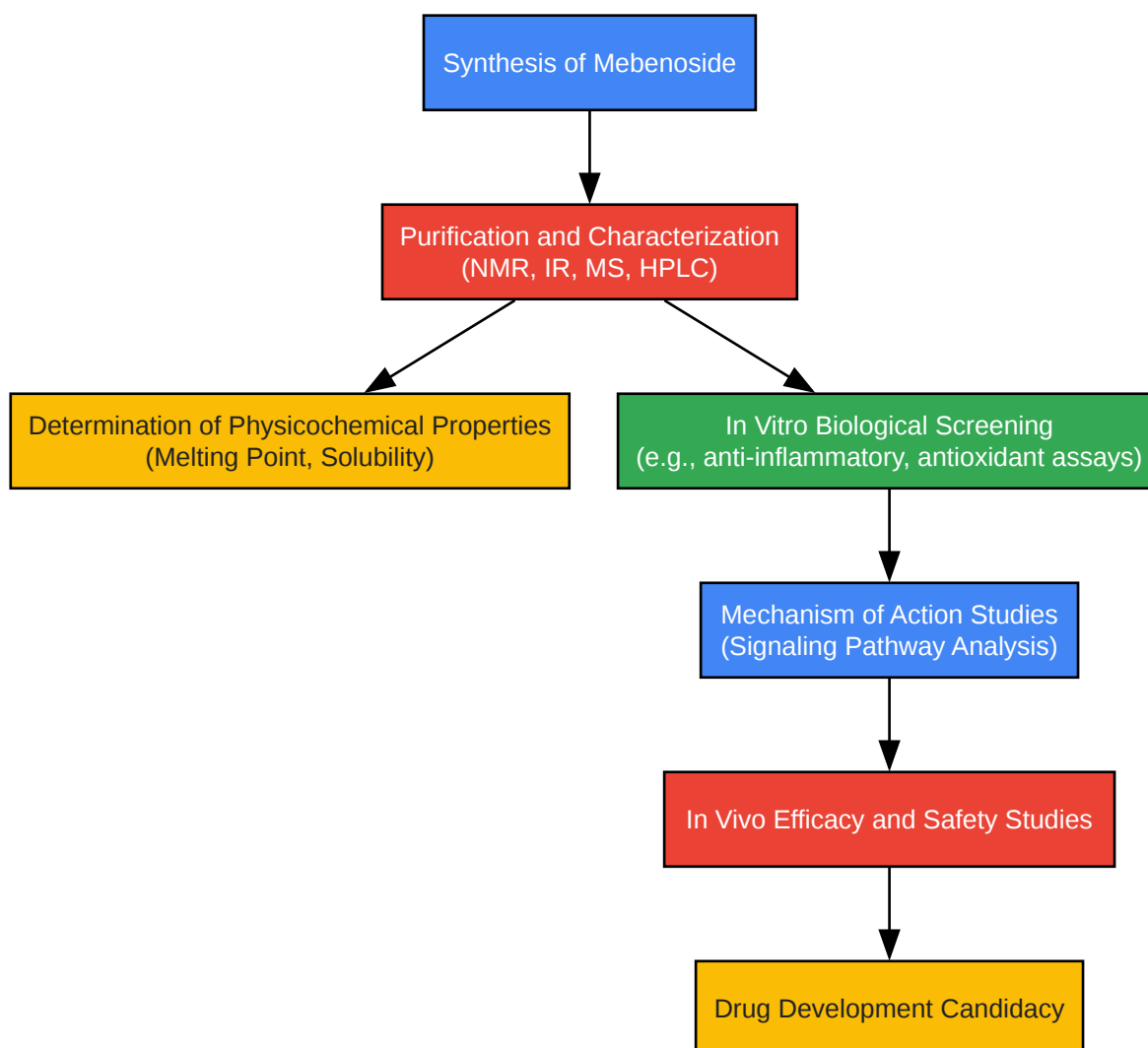
## Biological Activity and Mechanism of Action

The biological activity and mechanism of action of **Mebenoside** have not been extensively studied. However, insights can be drawn from related compounds, such as Tribenoside (ethyl-3,5,6-tri-O-benzyl-D-glucufuranoside), which has been reported to possess anti-inflammatory, wound-healing, and venotonic properties. It is plausible that **Mebenoside**, sharing a similar structural backbone, may exhibit related pharmacological effects. Further research is necessary to elucidate the specific biological targets and signaling pathways modulated by **Mebenoside**.

## Experimental Protocols and Future Directions

The absence of detailed experimental protocols for the synthesis, purification, and analysis of **Mebenoside** is a significant gap in the current scientific literature. The development and publication of such protocols are crucial for advancing research on this compound.

Logical Workflow for Future **Mebenoside** Research



[Click to download full resolution via product page](#)

Caption: A proposed workflow for the systematic investigation of **Mebenoside**.

## Conclusion

**Mebenoside** is a compound with a well-defined chemical structure but remains largely uncharacterized in terms of its experimental physicochemical properties, biological activities, and mechanism of action. The information presented in this guide is based on available database entries and knowledge of related compounds. There is a clear need for further experimental research to unlock the full potential of **Mebenoside** for researchers, scientists, and drug development professionals. The generation of comprehensive experimental data will be pivotal in determining its utility and potential for therapeutic applications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- To cite this document: BenchChem. [Mebenoside: A Technical Overview of its Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1621768/docs#mebenoside-a-technical-overview-of-its-chemical-structure-and-properties>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check